

A Comprehensive Technical Guide to 6-Bromo-4-chloro-7-methoxyquinoline

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Compound of Interest

Compound Name: 6-Bromo-4-chloro-7-methoxyquinoline

Cat. No.: B1344619

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Bromo-4-chloro-7-methoxyquinoline is a halogenated and methoxy-substituted quinoline derivative. Quinoline scaffolds are of significant interest in medicinal chemistry due to their presence in a wide array of biologically active compounds and pharmaceuticals. This technical guide provides an in-depth overview of **6-Bromo-4-chloro-7-methoxyquinoline**, including its chemical identity, physicochemical properties, a detailed synthesis protocol, and its crucial role as a key intermediate in the synthesis of targeted therapies.

Chemical Identity and Properties

IUPAC Name: **6-bromo-4-chloro-7-methoxyquinoline**[\[1\]](#)[\[2\]](#)

CAS Number: 476660-71-6[\[1\]](#)[\[2\]](#)[\[3\]](#)

The fundamental physicochemical properties of **6-Bromo-4-chloro-7-methoxyquinoline** are summarized in the table below. This data is essential for its handling, characterization, and application in synthetic chemistry.

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ BrCINO	[1] [2] [3]
Molecular Weight	272.52 g/mol	[1] [2]
Appearance	Off-white to light yellow powder	Inferred from similar compounds
Boiling Point	348.9 °C	[3]
Monoisotopic Mass	270.93995 Da	[1] [2]

Synthesis of 6-Bromo-4-chloro-7-methoxyquinoline

The synthesis of **6-Bromo-4-chloro-7-methoxyquinoline** is typically achieved through the chlorination of its corresponding 4-hydroxyquinoline precursor. The following experimental protocol is based on established methods for the synthesis of similar halo-quinolines.

Experimental Protocol: Chlorination of 6-Bromo-7-methoxyquinolin-4-ol

Materials:

- 6-Bromo-7-methoxyquinolin-4-ol
- Phosphorus oxychloride (POCl₃)
- Toluene (or other suitable high-boiling solvent)
- Saturated potassium hydroxide (KOH) aqueous solution
- Water
- n-Hexane
- Round-bottom flask
- Reflux condenser

- Stirring apparatus
- Filtration apparatus

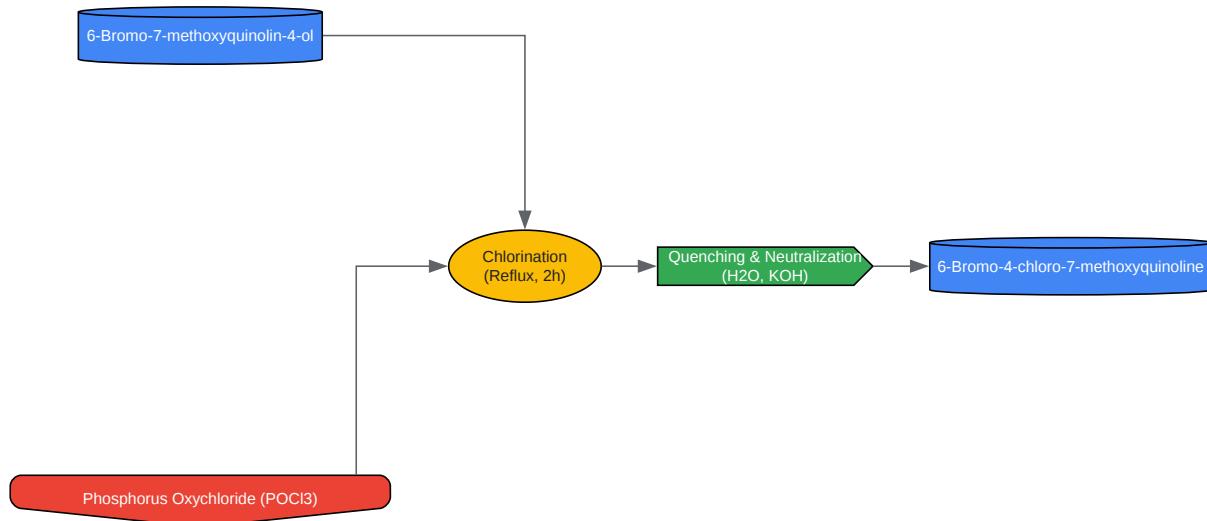
Procedure:

- In a round-bottom flask, suspend 6-Bromo-7-methoxyquinolin-4-ol in phosphorus oxychloride.
- Heat the reaction mixture to reflux and maintain for approximately 2 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed.
- After completion, cool the reaction mixture to room temperature.
- Slowly and carefully add the reaction mixture to a flask containing ice-cold water.
- Neutralize the acidic solution by the dropwise addition of a saturated potassium hydroxide solution until the pH reaches 7.
- The resulting precipitate, **6-Bromo-4-chloro-7-methoxyquinoline**, is collected by filtration.
- Wash the solid product with n-hexane and dry under vacuum to yield the final product.

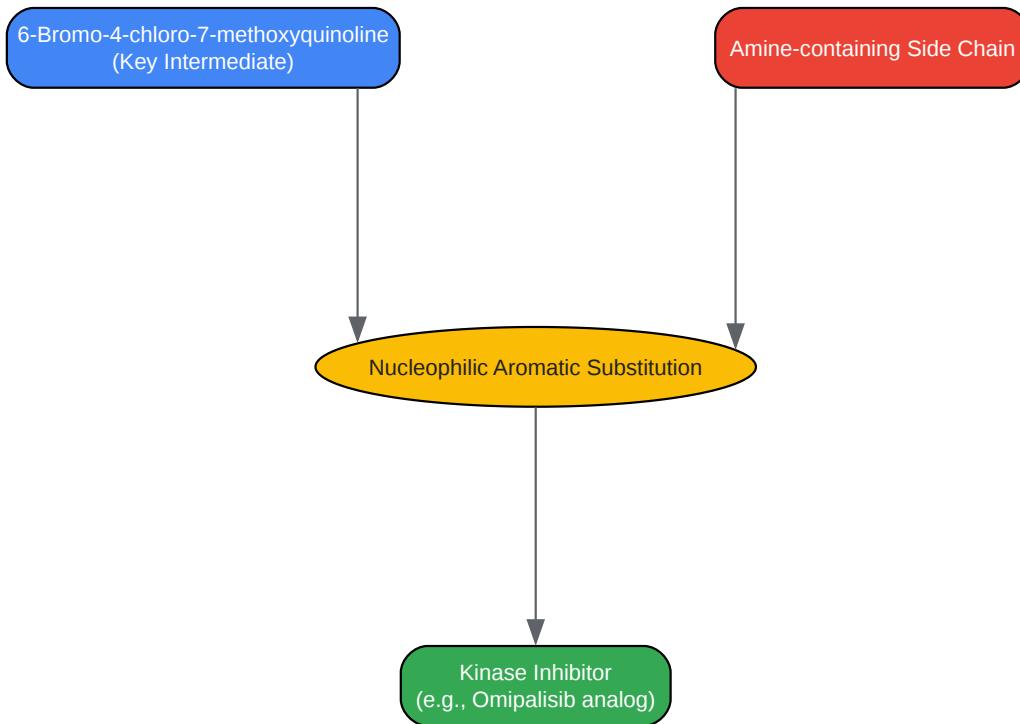
Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **6-Bromo-4-chloro-7-methoxyquinoline**.

Synthesis of 6-Bromo-4-chloro-7-methoxyquinoline



Role of 6-Bromo-4-chloro-7-methoxyquinoline in Drug Synthesis



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References

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- 3. 6-bromo-4-chloro-7-methoxyquinoline | 476660-71-6 | BUA66071 [biosynth.com]
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